

Application Note: Metabolic Labeling of Plants Using Ammonium Nitrate-15N2 (SILIP)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ammonium nitrate-15N2

CAS No.: 43086-60-8

Cat. No.: B3068385

[Get Quote](#)

Abstract & Scientific Rationale

Metabolic labeling using stable isotopes is the gold standard for quantitative proteomics in plants. Unlike chemical labeling (e.g., iTRAQ, TMT), which occurs post-extraction, metabolic labeling introduces heavy isotopes (

) in vivo, minimizing quantitation errors introduced during sample processing.

This protocol utilizes **Ammonium Nitrate-15N2** (

) as the sole nitrogen source. By providing both oxidized (

) and reduced (

) nitrogen forms labeled with

, we ensure rapid and uniform labeling of the amino acid pool via two convergent pathways:

- Nitrate Reduction:

(via Nitrate/Nitrite Reductase).

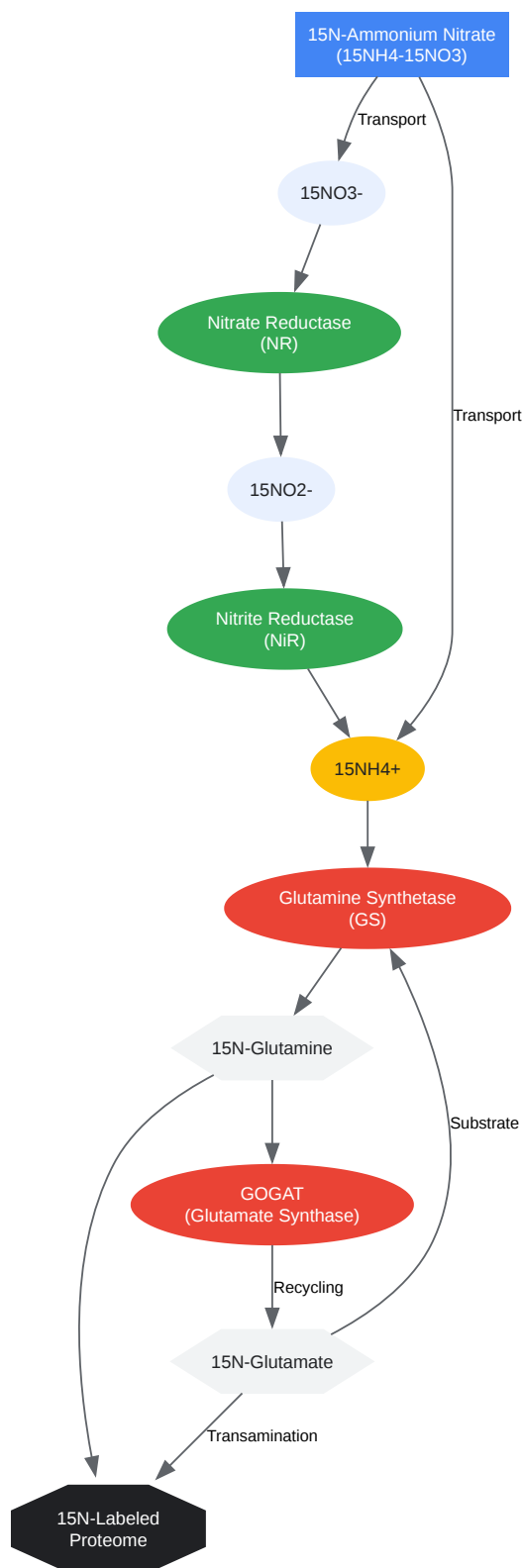
- Ammonium Assimilation: Direct entry of

into the GS/GOGAT cycle (Glutamine Synthetase / Glutamate Synthase), which serves as the primary donor for all downstream amino acid biosynthesis.

Nitrogen Assimilation Pathway

The following diagram illustrates how

integrates into the plant metabolome.



[Click to download full resolution via product page](#)

Figure 1: Dual-entry assimilation pathway ensuring complete proteome labeling via GS/GOGAT cycle.

Experimental Design Strategy

The "Hydroponic Advantage"

While agar plates are convenient, they are suboptimal for high-stringency mass spectrometry (MS) labeling for two reasons:

- **Matrix Interference:** Agar contains trace contaminants and undefined nitrogen sources that dilute the isotopic enrichment.
- **Root Exudate Trapping:** Agar traps root exudates, potentially altering metabolic flux.

Recommendation: Use a Hydroponic System (liquid culture).^[1] This allows precise control of the media composition, ensuring that

is the exclusive nitrogen source.

Labeling Regimes

Regime	Duration	Application
Uniform Labeling	Seed to Harvest (>14 days)	Quantitative Proteomics (Global expression profiling). Recommended.
Pulse-Chase	24-48 hours	Metabolic Flux Analysis (Turnover rates).

Materials & Reagents

Critical Reagent: Nitrogen-Free Media

Standard Murashige & Skoog (MS) salts contain high levels of unlabeled

and

. You must prepare custom media.

10x Nitrogen-Free Macronutrients (Stock A):

- : 4.4 g/L
- : 3.7 g/L
- : 1.7 g/L
- KCl: 1.9 g/L (Crucial: Replaces Potassium usually provided by)

Isotope Tracer Stock (1M):

- : >98 atom %
(Sigma/Cambridge Isotope Labs).
- Dissolve in HPLC-grade water. Filter sterilize (0.22 µm).

Culture Medium (Final Working Solution):

- 100 mL Stock A (10x)
- 1 mL Micronutrient Stock (Standard MS micros)
- Supplement: 2.0 mL of 1M

(Final conc: 2 mM - Note: Lower N is often used in labeling to ensure consumption, but 2-5mM is standard for Arabidopsis).

- pH adjust to 5.7 with KOH.
- Autoclave.

Step-by-Step Protocol (Arabidopsis Model)

Phase 1: Seed Preparation & Stratification

- Sterilization: Surface sterilize seeds with 70% ethanol (2 min) followed by 50% bleach + 0.05% Tween-20 (10 min). Rinse 5x with sterile water.

- Stratification: Suspend seeds in 0.1% agarose. Keep at 4°C in dark for 48-72 hours to synchronize germination.

Phase 2: Hydroponic Establishment

- Setup: Fill opaque containers (to prevent algae) with Standard MS (unlabeled) liquid media first. Place seeds on floating mesh rafts or rockwool plugs.
- Germination: Grow for 5-7 days until roots emerge into the media.

- Why start with unlabeled?

salts are expensive. Germination reserves provide initial N. We switch media later for cost-efficiency, though "Seed-to-Harvest" on

is purer if budget allows.

Phase 3: The Labeling Switch (Day 7)

- Wash: Carefully lift the rafts. Rinse roots 3x in sterile N-free buffer to remove all traces of

.

- Transfer: Move rafts to the

-Labeling Media prepared in Section 3.

- Growth: Cultivate for at least 14 days (or until bolting).

- Maintenance: Top up with fresh

media every 3-4 days. Do not allow depletion, or the plant will recycle unlabeled N from old proteins (autophagy), lowering enrichment.

Phase 4: Harvest & Quenching

- Harvest: Remove plants. Briefly rinse roots in ice-cold PBS to remove surface isotopes.
- Quench: Immediately snap-freeze tissue in liquid nitrogen.

- Causality: Metabolic turnover is rapid. Slow harvesting leads to protein degradation and "stress proteome" activation, skewing results.

QC & Data Analysis

Calculating Incorporation Efficiency (IE)

Before running full proteomics, validate labeling efficiency using a "scout" run on the Mass Spec.

Formula:

- Target: > 95% efficiency.
- Observation: Look for the "Heavy" peptide envelope shifting by

, where

is the number of nitrogens in the peptide and

.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow from seed stratification to mass spectrometry analysis.^{[1][2][3][4][5][6][7][8][9][10][11][12]}

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Incorporation (<90%)	Unlabeled N contamination	Ensure KCl is used instead of KNO ₃ in stock salts. Check agar quality if using solid media.
Chlorosis (Yellowing)	Iron/Magnesium deficiency	N-free salts often precipitate micronutrients. Ensure pH is < 5.8 before autoclaving.
Incomplete Labeling	Insufficient Duration	Extend labeling period. Older tissues label slower than new leaves.
"Scrambled" Spectra	Proline conversion	Plants can interconvert amino acids. Use software (e.g., MaxQuant) capable of handling metabolic labeling shifts.

References

- Schaff, J. E., et al. (2008). SILIP: a novel stable isotope labeling method for in planta quantitative proteomic analysis. *The Plant Journal*.
- Arrivault, S., et al. (2017). Use of ¹⁵N-Labeling to determine rates of amino acid synthesis in *Arabidopsis*. *Methods in Molecular Biology*.
- Lewandowska, D., et al. (2013). Plant SILAC: Stable-Isotope Labelling with Amino Acids of *Arabidopsis* Seedlings for Quantitative Proteomics.[12][13] *PLOS ONE*.
- Guo, G., & Li, H. (2011). ¹⁵N-Metabolic labeling quantification workflow in *Arabidopsis* using Protein Prospector. *Frontiers in Plant Science*.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Frontiers | 15N Metabolic Labeling Quantification Workflow in Arabidopsis Using Protein Prospector \[frontiersin.org\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [Light-Independent Nitrogen Assimilation in Plant Leaves: Nitrate Incorporation into Glutamine, Glutamate, Aspartate, and Asparagine Traced by 15N - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [pubs.acs.org \[pubs.acs.org\]](#)
- 5. [researchgate.net \[researchgate.net\]](#)
- 6. [SILIP: a novel stable isotope labeling method for in planta quantitative proteomic analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 7. [Applying the 15N labelling technique to material derived from a landfill simulation experiment to understand nitrogen cycle processes under aerobic and anaerobic conditions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 8. [Ammonia Assimilation in the Roots of Nitrate- and Ammonia-Grown Hordeum Vulgare \(cv Golden Promise\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [prometheusprotocols.net \[prometheusprotocols.net\]](#)
- 10. [biorxiv.org \[biorxiv.org\]](#)
- 11. [researchgate.net \[researchgate.net\]](#)
- 12. [Plant SILAC: Stable-Isotope Labelling with Amino Acids of Arabidopsis Seedlings for Quantitative Proteomics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 13. [Plant SILAC: Stable-Isotope Labelling with Amino Acids of Arabidopsis Seedlings for Quantitative Proteomics | PLOS One \[journals.plos.org\]](#)
- To cite this document: BenchChem. [Application Note: Metabolic Labeling of Plants Using Ammonium Nitrate-15N₂ (SILIP)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3068385/docs#application-note-metabolic-labeling-of-plants-using-ammonium-nitrate-15n2-silip>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)